

# 4-Chloronaphthalene-1-carbaldehyde: A Versatile Synthone for Advanced Research Applications

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## Compound of Interest

Compound Name:	4-Chloronaphthalene-1-carbaldehyde
CAS No.:	5471-26-1
Cat. No.:	B1606312

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction: Unveiling the Potential of a Functionalized Naphthalene Core

**4-Chloronaphthalene-1-carbaldehyde** is a bifunctional aromatic compound that merges the rigid, planar structure of a naphthalene ring with the versatile reactivity of an aldehyde and the electronic influence of a chlorine substituent. This unique combination of features makes it a valuable and underexplored building block in various fields of chemical research, from the synthesis of novel therapeutic agents to the development of advanced organic materials. The naphthalene core provides a scaffold known for its favorable pharmacokinetic properties and its ability to participate in  $\pi$ - $\pi$  stacking interactions, which is crucial for applications in materials science. The aldehyde group serves as a reactive handle for a multitude of chemical transformations, while the chlorine atom can modulate the electronic properties of the molecule and serve as a site for further functionalization. This guide provides a comprehensive overview

of the potential applications of **4-Chloronaphthalene-1-carbaldehyde**, offering field-proven insights and detailed experimental frameworks to unlock its synthetic utility.

## Core Properties and Synthesis

Before delving into its applications, it is essential to understand the fundamental properties and synthesis of **4-Chloronaphthalene-1-carbaldehyde**.

Property	Value	Reference
CAS Number	5471-26-1	[1]
Molecular Formula	C <sub>11</sub> H <sub>7</sub> ClO	[1]
Molecular Weight	190.63 g/mol	[1]
Appearance	Likely a solid at room temperature	Inferred from related compounds

A common synthetic route to **4-Chloronaphthalene-1-carbaldehyde** involves the formylation of 1-chloronaphthalene. One established method is the Rieche formylation, which utilizes a dichloromethyl methyl ether in the presence of a Lewis acid like tin(IV) chloride.[1]

## Experimental Protocol: Synthesis of 4-Chloronaphthalene-1-carbaldehyde[1]

- To a stirred solution of tin(IV) chloride (1.0 M in dichloromethane, 0.026 mol) in dichloromethane (10 mL), add dichloromethyl methyl ether (0.026 mol) at ambient temperature.
- Stir the resulting solution for one hour.
- Add a solution of 1-chloronaphthalene (0.021 mol) in dichloromethane.
- Continue stirring the reaction mixture at ambient temperature for approximately 18 hours.
- Upon completion, quench the reaction with water.

- Wash the organic layer sequentially with water and a saturated aqueous solution of sodium chloride.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Concentrate the filtrate under reduced pressure to yield the crude **4-chloronaphthalene-1-carbaldehyde**. Further purification can be achieved by column chromatography or recrystallization.

## I. Applications in Medicinal Chemistry and Drug Discovery

The naphthalene scaffold is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs. The aldehyde functionality of **4-Chloronaphthalene-1-carbaldehyde** provides a gateway to a diverse range of bioactive molecules, most notably through the formation of Schiff bases.

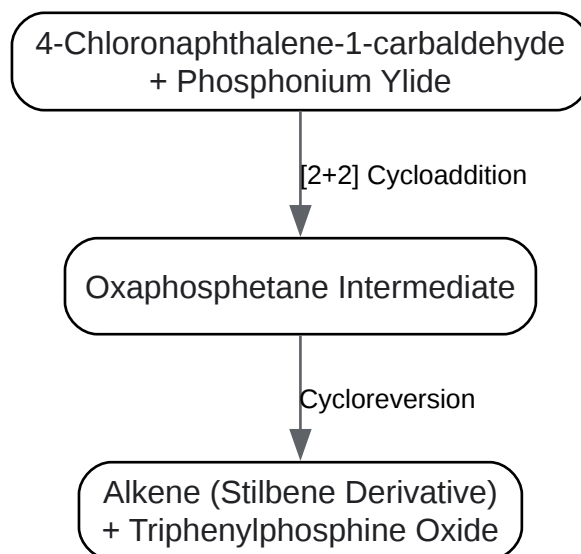
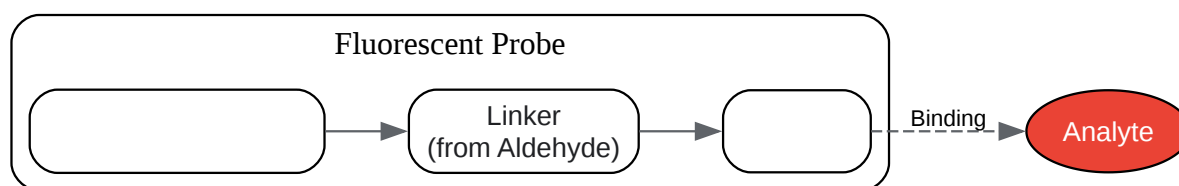
### A. Synthesis of Schiff Bases with Potential Biological Activity

Schiff bases, or imines, are formed through the condensation reaction between an aldehyde and a primary amine. This reaction is a robust and high-yielding method for introducing molecular diversity. Schiff bases derived from substituted naphthaldehydes have demonstrated a wide spectrum of biological activities, including antibacterial, antifungal, and anticancer properties.<sup>[2][3][4]</sup>

The general mechanism for Schiff base formation is initiated by the nucleophilic attack of the primary amine on the electrophilic carbonyl carbon of the aldehyde, followed by dehydration to yield the imine.

H<sub>2</sub>O

Primary Amine (R-NH<sub>2</sub>)



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## Sources

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